Application Note: Synthesis and Characterization of 1,5-Bis(4-nitrophenoxy)pentane

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Compound of Interest

Compound Name:	*1,5-Bis(4-nitrophenoxy)pentane*
CAS No.:	*14467-60-8*
Cat. No.:	*B3047799*

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Abstract & Applications

1,5-Bis(4-nitrophenoxy)pentane (CAS: 14467-60-8) is a symmetrical bis-ether derivative used primarily as a precursor in the synthesis of liquid crystals, high-performance polyimides, and nonlinear optical materials.[1] Its reduction yields 1,5-bis(4-aminophenoxy)pentane, a critical diamine monomer for thermally stable polymers. This guide provides a robust, high-yield protocol for its synthesis via Williamson etherification, optimized for reproducibility in drug development and materials science laboratories.

Reaction Mechanism

The synthesis proceeds via a double nucleophilic substitution (

) reaction. The phenoxide ion, generated in situ by deprotonating 4-nitrophenol with a base, attacks the electrophilic carbons of 1,5-dibromopentane.

Key Mechanistic Steps:

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- Deprotonation: The base (e.g.,

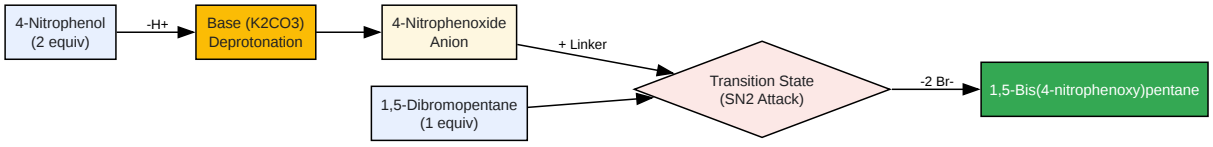
) removes the acidic phenolic proton (

  ), forming the nucleophilic 4-nitrophenoxide anion.

- Nucleophilic Attack (

  ): The phenoxide oxygen attacks the primary carbon of 1,5-dibromopentane, displacing the bromide leaving group. This occurs twice to form the bis-ether.

- Role of Catalyst: Potassium Iodide (KI) is often added (Finkelstein conditions) to convert the alkyl bromide to a more reactive alkyl iodide in situ, accelerating the reaction.



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Figure 1: Mechanistic pathway for the double

etherification.

Reagents & Materials

Ensure all reagents are analytical grade. Anhydrous solvents are recommended to prevent side reactions, although the presence of weak bases like carbonate allows for some tolerance.

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Reagent	CAS No.[2]	MW (g/mol)	Equiv.[3]	Purity	Role
4-Nitrophenol	100-02-7	139.11	2.2	>99%	Nucleophile
1,5-Dibromopentane	111-24-0	229.94	1.0	>97%	Electrophile (Linker)
Potassium Carbonate	584-08-7	138.21	3.0	Anhydrous	Base
Potassium Iodide	7681-11-0	166.00	0.1	>99%	Catalyst (Optional)
Acetonitrile	75-05-8	41.05	Solvent	HPLC Grade	Solvent
DMF (Alternative)	68-12-2	73.09	Solvent	Anhydrous	Solvent (High Temp)

Experimental Protocol

This protocol describes the synthesis on a 10 mmol scale.

Step 1: Reaction Setup

- Equip a 100 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Add 4-Nitrophenol (3.06 g, 22 mmol) and Potassium Carbonate (

) (4.15 g, 30 mmol) to the flask.
- Add Acetonitrile (

) (50 mL). Note: DMF (30 mL) can be used for faster rates, but Acetonitrile is easier to remove.
- Stir the mixture at room temperature for 15 minutes to allow partial deprotonation (solution will turn bright yellow/orange).

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Step 2: Addition & Reflux

- Add 1,5-Dibromopentane (2.30 g, 1.36 mL, 10 mmol) dropwise to the stirring suspension.
- (Optional) Add Potassium Iodide (KI) (0.17 g, 1 mmol) to catalyze the reaction.
- Heat the mixture to reflux (approx. 82°C for MeCN, 100°C for DMF).
- Maintain reflux for 12–16 hours. Monitor reaction progress via TLC (Mobile Phase: Ethyl Acetate/Hexane 3:7). The starting material (4-nitrophenol) should disappear or become faint.

Step 3: Workup

- Cool the reaction mixture to room temperature.
- If using Acetonitrile: The product may precipitate out along with inorganic salts. Pour the mixture into ice-cold water (200 mL) with vigorous stirring.
- If using DMF: Pour the reaction mixture into ice-cold water (200 mL). The product will precipitate as a solid.
- Stir for 30 minutes to ensure all inorganic salts (

  ,

) dissolve.
- Filter the crude solid using a Buchner funnel.[4]
- Wash the filter cake sequentially with:
  - Water (

    mL) to remove salts and residual base.
  - Cold 5%

    solution (

    mL) to remove unreacted 4-nitrophenol.

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- Water (

  mL) until filtrate is neutral pH.

Step 4: Purification

- Recrystallize the crude solid from Ethanol or an Ethanol/DMF (9:1) mixture.
  - Dissolve solid in boiling solvent.
  - Hot filter if insoluble particles remain.
  - Allow to cool slowly to room temperature, then to

    .
- Filter the purified crystals and dry in a vacuum oven at

  for 6 hours.

Characterization Data

Confirm the identity of the product using the following physicochemical properties.

- Appearance: Pale yellow to white needles/powder.
- Melting Point: 96–98 °C (Lit. 370 K [1]).
- Yield: Typically 80–90%.

Spectroscopic Data

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Technique	Signal / Peak	Assignment
NMR	8.19 (d, Hz, 4H)	Aromatic protons (ortho to)
(, 400 MHz)	6.95 (d, Hz, 4H)	Aromatic protons (ortho to)
4.10 (t, Hz, 4H)	(Ether linkage)	
1.90 (m, 4H)		
1.68 (m, 2H)	Central	
IR (KBr)	1581	Aromatic stretch
1511, 1341	asymmetric/symmetric stretch	
1242	ether stretch	

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Yield	Incomplete reaction or loss during workup.	Increase reaction time to 24h. Ensure 1,5-dibromopentane is the limiting reagent.
Oiling Out	Product melting point close to solvent boiling point.[5]	Use Ethanol/Water mix for recrystallization. Cool slowly with stirring.
Red/Orange Impurity	Residual 4-nitrophenolate.	Wash crude solid thoroughly with 5% NaOH or 5% during filtration.
Starting Material Remains	Reaction stalled.	Add 10 mol% KI (Finkelstein catalyst) or switch solvent to DMF and increase temp to 100°C.

Safety & Handling

- 4-Nitrophenol: Toxic if swallowed. Irritating to eyes and skin. Use in a fume hood.
- 1,5-Dibromopentane: Irritant. Avoid contact with skin.
- Acetonitrile/DMF: Flammable (MeCN) and hepatotoxic (DMF). Wear appropriate PPE (gloves, goggles).

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